

# An In-depth Technical Guide to the Thermal Decomposition Characteristics of Aniline Oxalate

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## Compound of Interest

Compound Name: *aniline;oxalic acid*

Cat. No.: *B15184371*

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This technical guide provides a comprehensive overview of the thermal decomposition characteristics of aniline oxalate. Due to the limited availability of specific experimental data in peer-reviewed literature, this guide combines known properties with a hypothesized decomposition pathway based on the thermal behavior of related compounds. It also offers detailed experimental protocols for researchers wishing to conduct their own thermal analysis of this compound.

## Physicochemical Properties of Aniline Oxalate

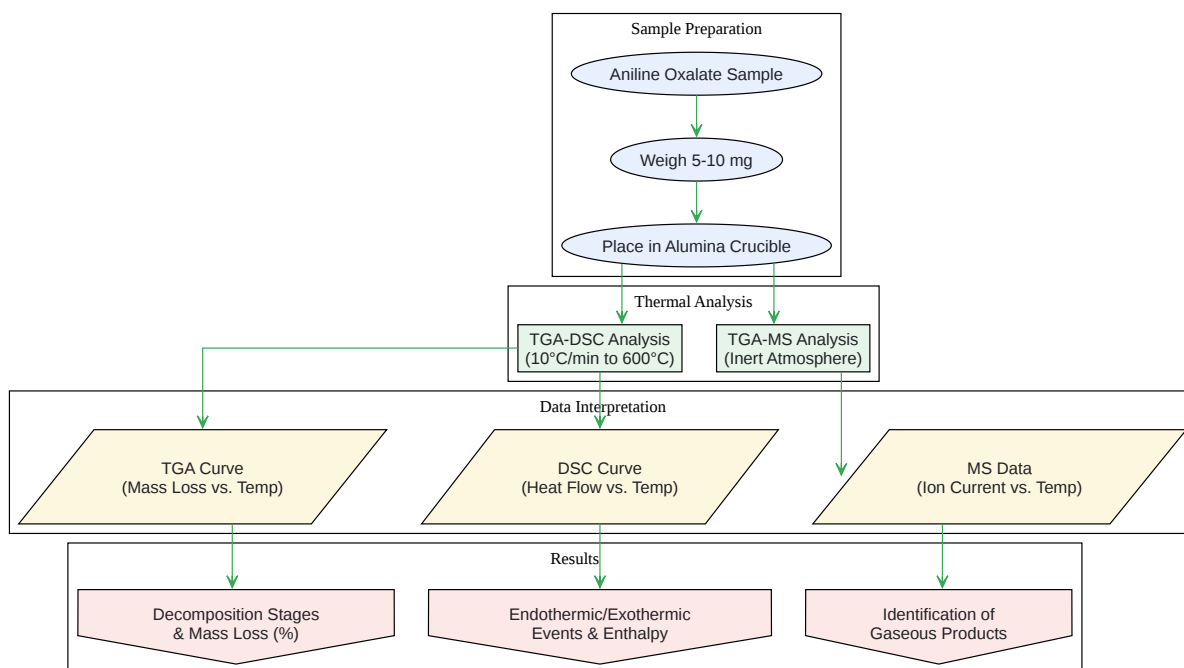
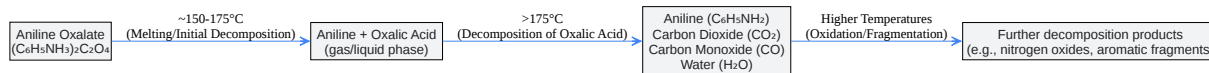
Aniline oxalate is an organic salt formed from the reaction of aniline and oxalic acid. A summary of its key physical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>4</sub>	
Molecular Weight	185.18 g/mol	
Appearance	White crystalline solid	
Melting Point	150 °C	
Decomposition Temperature	175 °C	

## Proposed Thermal Decomposition Pathway

While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for aniline oxalate are not readily available in the public domain, a plausible decomposition pathway can be proposed based on the known thermal behavior of other amine salts and oxalates. The decomposition is expected to occur in multiple stages.

The proposed decomposition pathway is illustrated in the following diagram:



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